

Application Notes and Protocols for Cr₂NiO₄ in Ceramic Pigment Applications

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Compound of Interest

Compound Name: Chromium nickel oxide (Cr₂NiO₄)

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Topic: Utilizing Nickel Chromite (Cr₂NiO₄) in Ceramic Pigment Applications

Content Type: Detailed Application Notes and Protocols

Audience: Researchers, scientists, and professionals in the fields of materials science, ceramics, and pigment development.

Introduction

Nickel chromite (Cr₂NiO₄) is a thermally stable inorganic pigment with a normal spinel structure, prized for its intense black coloration, high refractoriness, and excellent chemical stability in ceramic glazes.^[1] These properties make it a valuable colorant for a wide range of ceramic applications, including tiles, sanitaryware, and decorative ceramics. This document provides detailed protocols for the synthesis of Cr₂NiO₄ pigments via sol-gel, co-precipitation, and solid-state reaction methods, along with guidelines for its application in ceramic glazes.

Physicochemical Properties of Cr₂NiO₄ Pigments

Nickel chromite's performance as a ceramic pigment is dictated by its fundamental physicochemical properties. The spinel structure of Cr₂NiO₄ provides a robust crystalline lattice that encapsulates the chromophoric ions, ensuring color stability even at high firing temperatures.

Key Properties:

- Crystal Structure: Normal spinel (Fd3m space group)[2][3]
- Color: Black
- Thermal Stability: High, stable at typical ceramic firing temperatures.
- Chemical Stability: Inert to acids and alkalis.
- Refractoriness: High, making it suitable for high-temperature applications.[1]

Data Presentation: Physicochemical and Colorimetric Data

The properties of Cr_2NiO_4 pigments are significantly influenced by the synthesis method and processing parameters, particularly the calcination temperature. Higher calcination temperatures generally lead to increased crystallite and grain size.[2][3] While comprehensive colorimetric data for pure Cr_2NiO_4 is not readily available in a single source, the following tables provide representative data for nickel-containing aluminate spinels and multi-component black spinels to illustrate the expected colorimetric behavior.

Table 1: Influence of Calcination Temperature on Crystallite and Grain Size of NiCr_2O_4 Nanoparticles (synthesized by sol-gel auto combustion)[2][3]

Calcination Temperature (°C)	Crystallite Size (nm)	Average Grain Size (nm)
700	13.73	140.00
900	-	-
1100	-	-
1300	22.33	163.46

Table 2: Representative Colorimetric Data for Ni-Al Spinel Pigments at Different Calcination Temperatures[4]

Pigment Composition	Calcination Temperature (°C)	L	a	b*
Ni-Al(pec)	600	-	-	positive (yellowish)
Ni-Al(pec)	800	-	-	negative (bluish)
Ni-Al(pec)	1000	-	-	negative (bluish)

Table 3: Representative Colorimetric Data for Fe-Cr-Ni-Mn Black Spinel Pigments with Varying MnO Content[5]

MnO Content (molar ratio)	L	a	b*
0.0	41.8	0.6	1.6
0.1	35.5	0.8	1.2
0.2	33.1	1.0	1.0
0.3	32.0	1.0	0.8

Experimental Protocols: Synthesis of Cr₂NiO₄ Pigments

Three primary methods for the synthesis of Cr₂NiO₄ pigments are detailed below: sol-gel, co-precipitation, and solid-state reaction.

Protocol 1: Sol-Gel Synthesis

The sol-gel method offers excellent control over homogeneity and particle size at relatively low temperatures.[6][7]

Materials:

- Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) or Nickel(II) acetate tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$)[6]
- Chromium(III) nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)[6]
- 1,2-ethanediol ($\text{C}_2\text{H}_6\text{O}_2$) as a complexing agent[6][7]
- Distilled water

Procedure:

- Precursor Solution Preparation:
 - Prepare stoichiometric aqueous solutions of the nickel and chromium salts. For Cr_2NiO_4 , the molar ratio of Ni:Cr should be 1:2.
 - Dissolve the salts in distilled water with continuous stirring at 40-50 °C for approximately 20 minutes until a homogenous solution is obtained.[6]
- Gel Formation:
 - Add 1,2-ethanediol to the precursor solution while maintaining the temperature and stirring for about 1 hour.[6]
 - Concentrate the solution by continuous stirring and evaporation at 60-70 °C to form a viscous gel.[6]
- Drying:
 - Dry the gel in a furnace at 105 °C in air to remove residual water.[6]
- Grinding and Calcination:
 - Grind the dried gel into a fine powder using an agate mortar.
 - Calcine the powder in an alumina crucible at a selected temperature (e.g., 600-800 °C) in air for 3 hours with a heating rate of 10 °C/min.[6] Higher temperatures can be explored to influence crystallite size.[2]

Protocol 2: Co-precipitation Synthesis

Co-precipitation is a straightforward and cost-effective method for producing fine, homogeneous pigment powders.^{[8][9]}

Materials:

- Nickel(II) chloride (NiCl_2) or Nickel(II) nitrate ($\text{Ni}(\text{NO}_3)_2$)
- Chromium(III) chloride (CrCl_3) or Chromium(III) nitrate ($\text{Cr}(\text{NO}_3)_3$)
- Precipitating agent: e.g., Sodium hydroxide (NaOH), Ammonium hydroxide (NH_4OH)
- Distilled water

Procedure:

- Precursor Solution Preparation:
 - Prepare aqueous solutions of the nickel and chromium salts with a 1:2 molar ratio of Ni:Cr.
- Precipitation:
 - Slowly add the precursor solution to a stirred solution of the precipitating agent.
 - Maintain a constant pH during the precipitation process.
- Aging:
 - Allow the precipitate to age in the mother liquor, with continuous stirring, to ensure complete precipitation and homogenization.
- Washing and Filtration:
 - Filter the precipitate and wash it thoroughly with distilled water to remove any soluble by-products.
- Drying:

- Dry the washed precipitate in an oven at a temperature around 100-120 °C.
- Calcination:
 - Calcine the dried powder at temperatures typically below 900 °C to form the crystalline spinel structure.^{[8][9]}

Protocol 3: Solid-State Reaction Synthesis

This conventional ceramic method involves the high-temperature reaction of precursor oxides.

Materials:

- Nickel(II) oxide (NiO)
- Chromium(III) oxide (Cr₂O₃)

Procedure:

- Mixing and Grinding:
 - Weigh stoichiometric amounts of NiO and Cr₂O₃ (1:1 molar ratio).
 - Thoroughly mix and grind the powders in a mortar and pestle or a ball mill to ensure intimate contact between the reactants.
- Calcination:
 - Place the mixed powder in an alumina crucible.
 - Calcine at a high temperature, typically in the range of 1000-1400 °C, for a specified duration (e.g., 2-4 hours) to facilitate the solid-state reaction and formation of the spinel phase.
- Grinding:
 - After cooling, grind the calcined product to achieve the desired particle size for pigment applications.

Application in Ceramic Glazes

Cr_2NiO_4 is primarily used to impart a black color to ceramic glazes. The final color and surface finish depend on the pigment concentration, the chemical composition of the glaze, and the firing conditions.

General Glaze Formulation:

A typical transparent ceramic glaze for tile applications may consist of the following components:[5]

- Silica (SiO_2): Glass former
- Alumina (Al_2O_3): Increases viscosity and durability
- Fluxes (e.g., CaO , MgO , K_2O , Na_2O): Lower the melting point

Protocol for Glaze Preparation and Application:

- Glaze Preparation:
 - Prepare a base transparent glaze formulation suitable for the desired firing temperature.
 - Add the synthesized Cr_2NiO_4 pigment to the glaze components. A typical loading is around 5 wt%.[5]
 - Mix the pigment and glaze powders with water to form a stable slurry. Ball milling can be used to ensure a homogeneous dispersion.
- Application:
 - Apply the glaze slip to a ceramic body (e.g., a bisque tile) using methods such as dipping, spraying, or brushing.
- Firing:
 - Fire the glazed ceramic piece in a kiln according to a heating schedule appropriate for the glaze and ceramic body. Firing temperatures for tiles are often in the range of 1100-1250

°C.

Visualizations

Experimental Workflows

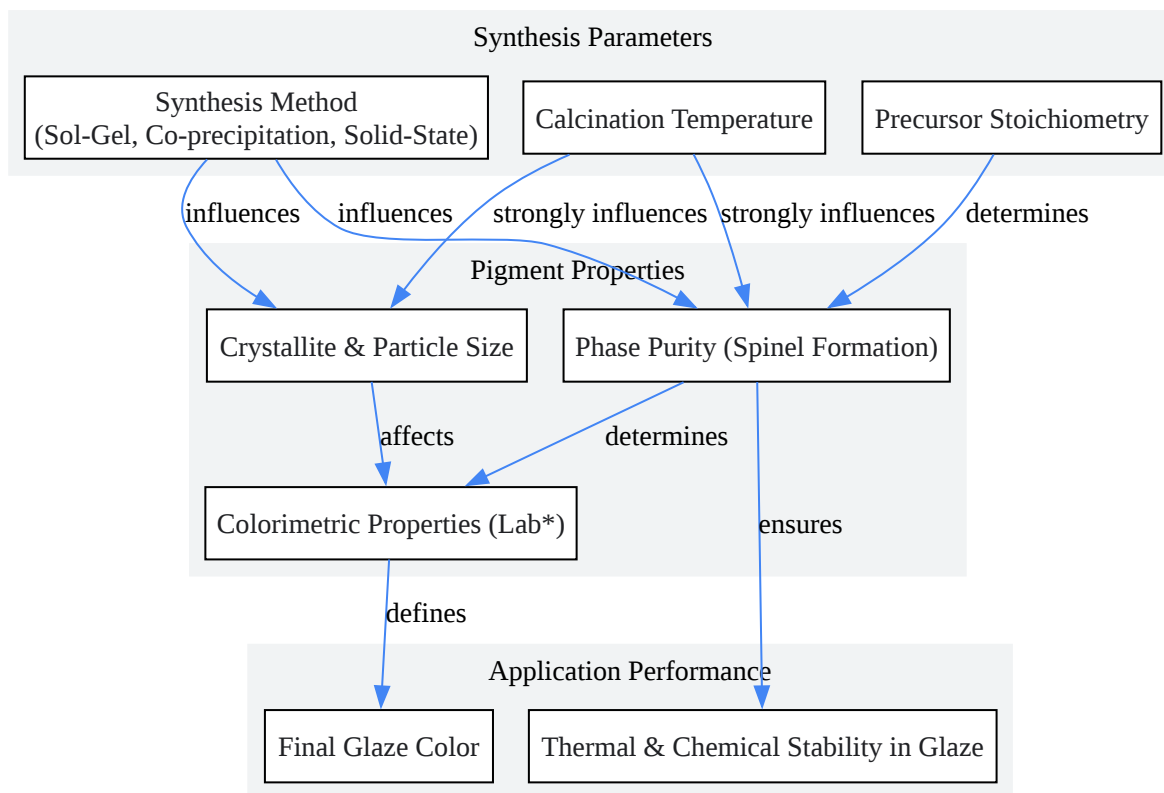
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Caption: Sol-Gel Synthesis Workflow for Cr₂NiO₄ Pigment.

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Caption: Co-Precipitation Synthesis Workflow for Cr₂NiO₄ Pigment.

Logical Relationships



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Caption: Factors Influencing Cr_2NiO_4 Pigment Properties.

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